

# Environmental Fate and Impact of Aluminum Sesquichlorohydrate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ALUMINUM  
SESQUICHLOROHYDRATE

Cat. No.: B1171100

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Aluminum sesquichlorohydrate** is a key active ingredient in many antiperspirant and deodorant products, prized for its efficacy in reducing sweat. As a polymeric aluminum species, its interaction with the environment upon release from consumer use warrants a thorough examination. This technical guide provides an in-depth overview of the current understanding of the environmental fate and toxicological impact of **aluminum sesquichlorohydrate** and related polyaluminum compounds. While specific data for **aluminum sesquichlorohydrate** is limited in publicly available literature, this guide synthesizes existing information on closely related polyaluminum chlorides (PACs) to provide a comprehensive assessment for researchers, scientists, and drug development professionals.

## Environmental Fate

The environmental journey of **aluminum sesquichlorohydrate** begins when it is washed off the skin and enters wastewater streams. Its subsequent fate is governed by a series of physical and chemical processes, including hydrolysis, polymerization, precipitation, and sorption.

**Hydrolysis and Speciation:** In aqueous environments, **aluminum sesquichlorohydrate**, a pre-polymerized aluminum salt, undergoes further hydrolysis. The pH of the receiving water body is a critical factor influencing the speciation of aluminum. In acidic conditions (pH < 6.0), the more

bioavailable and potentially toxic monomeric aluminum species, such as  $\text{Al}^{3+}$  and its initial hydrolysis products (e.g.,  $[\text{Al}(\text{OH})]^{2+}$ ,  $[\text{Al}(\text{OH})_2]^+$ ), are favored. As the pH approaches neutral (6.0-8.0), these species polymerize and precipitate as amorphous aluminum hydroxide  $[\text{Al}(\text{OH})_3]$ , which is largely insoluble. This process is central to the function of aluminum-based coagulants in water treatment.

**Sorption to Soil and Sediment:** Should **aluminum sesquichlorohydrate** or its hydrolysis products reach terrestrial or benthic environments, they are likely to exhibit strong sorption to soil and sediment particles. The affinity for sorption is influenced by soil properties such as pH, organic matter content, and clay content. In general, aluminum mobility in soils is low, particularly in non-acidic conditions.

**Biodegradation:** As an inorganic compound, **aluminum sesquichlorohydrate** does not undergo biodegradation in the traditional sense. However, its interaction with microorganisms is a relevant consideration. Aluminum can impact microbial activity in soil and aquatic systems, and conversely, microbial processes can influence the speciation and bioavailability of aluminum.

## Ecotoxicological Impact

The ecotoxicological effects of aluminum are highly dependent on its chemical form, with soluble, monomeric species generally exhibiting the highest toxicity. The data presented below is primarily for polyaluminum chloride (PAC), a closely related and structurally similar compound, and should be interpreted with caution as a proxy for **aluminum sesquichlorohydrate**.

## Aquatic Ecotoxicity

The aquatic environment is a primary recipient of aluminum compounds from personal care products. The toxicity to aquatic organisms is a key area of concern.

Table 1: Aquatic Ecotoxicity of Polyaluminum Chloride (PAC)

Organism	Endpoint	Duration	Concentration (mg/L as Al <sup>3+</sup> )	Reference(s)
Daphnia magna (Water Flea)	EC50	48 hours	9.89 - 54.29	<a href="#">[1]</a>
Branchydanio rerio (Zebra fish)	LC50	48 hours	>100 (as Aluminum Chlorohydrate)	<a href="#">[2]</a>

Note: The wide range in EC50 for Daphnia magna reflects the strong influence of water chemistry (e.g., pH, hardness, dissolved organic carbon) on aluminum bioavailability and toxicity.

## Terrestrial Ecotoxicity

Information on the ecotoxicity of **aluminum sesquichlorohydrate** to soil organisms is scarce. However, the known effects of aluminum on soil ecosystems provide some insight. In acidic soils where aluminum becomes more soluble, it can be toxic to plants, inhibiting root growth and nutrient uptake. The impact on soil invertebrates and microorganisms is less well understood but is an active area of research.

## Experimental Protocols

A variety of analytical methods are employed to study the fate and effects of aluminum in the environment. The choice of method is critical for understanding the speciation and, therefore, the potential impact of the aluminum compound.

## Analysis of Aluminum in Environmental Samples

Objective: To determine the concentration of different aluminum species in water and soil.

Methodology for Water Samples:

- **Sample Collection and Preservation:** Collect water samples in clean, acid-washed polyethylene bottles. For analysis of dissolved aluminum, filter the sample through a 0.45 µm membrane filter immediately upon collection. Acidify the filtrate to pH < 2 with high-purity nitric acid to prevent precipitation and adsorption to container walls.

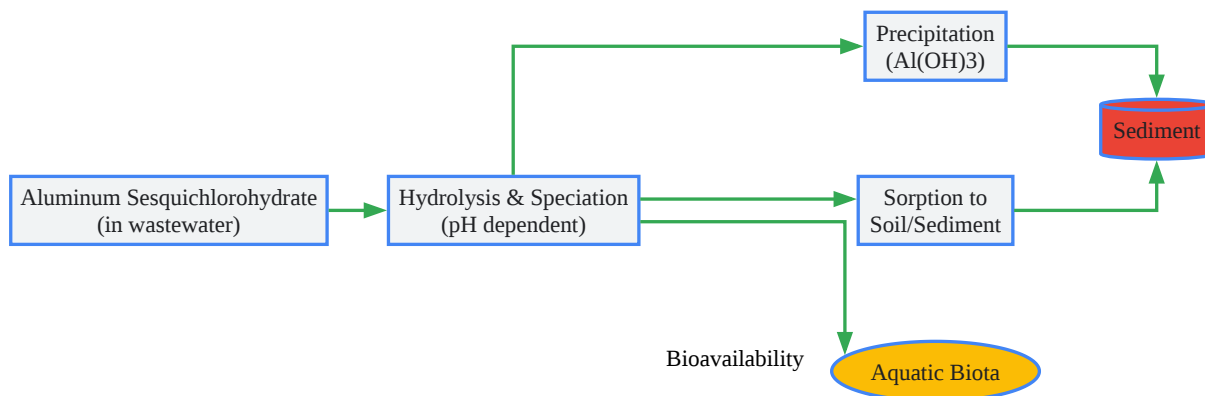
- Speciation Analysis:
  - Ion Chromatography: Can be used to separate different monomeric and small polymeric aluminum species.
  - Ferron Assay: A colorimetric method that can differentiate between kinetically labile (more reactive) and non-labile aluminum species based on reaction time.
- Total Aluminum Analysis:
  - Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES): These are the preferred methods for determining the total aluminum concentration due to their high sensitivity and accuracy. Samples are typically digested with acid prior to analysis.

#### Methodology for Soil and Sediment Samples:

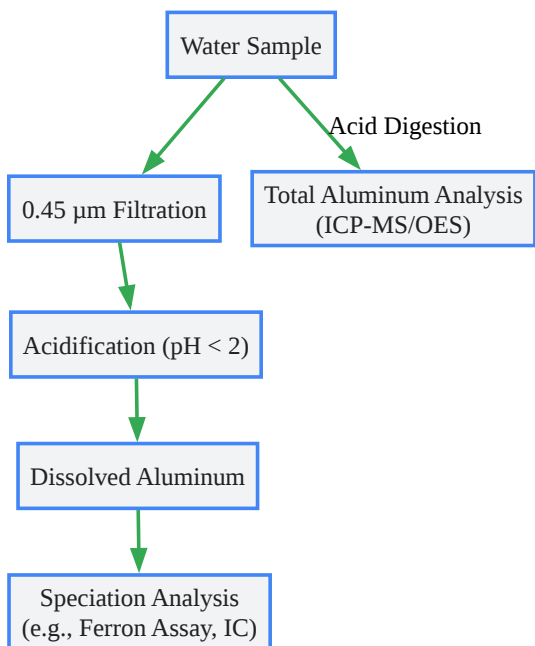
- Sample Collection and Preparation: Collect soil or sediment samples using appropriate coring or grab sampling techniques. Air-dry the samples and sieve to remove large debris.
- Extraction:
  - Exchangeable Aluminum: Extract with a neutral salt solution (e.g., 1 M KCl) to determine the fraction of aluminum that is readily available.
  - Total Recoverable Aluminum: Digest the sample using strong acids (e.g., EPA Method 3050B) to determine the total aluminum content.
- Analysis: Analyze the extracts for aluminum concentration using ICP-MS or ICP-OES.

## Visualizations

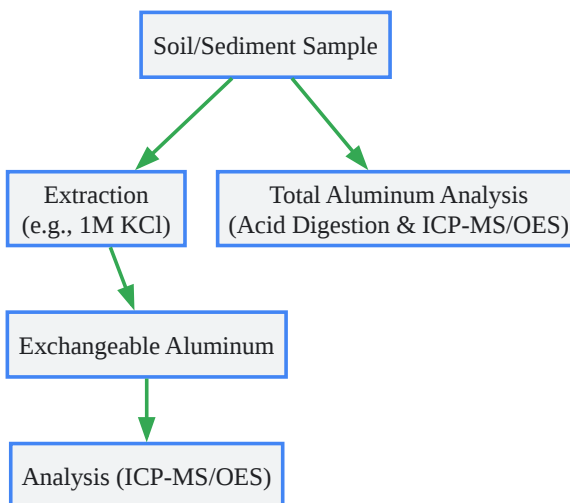
The following diagrams illustrate key concepts related to the environmental fate and analysis of **aluminum sesquichlorohydrate**.



#### Water Sample Analysis



#### Soil/Sediment Sample Analysis



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. News - Advantages of high-efficiency polyaluminum chloride in wastewater treatment [yuncangchemical.com]
- 2. Research Progress on the Hydrolysis-Polymerization Forms and Mechanisms of Aluminum [yyhx.ciac.jl.cn]
- To cite this document: BenchChem. [Environmental Fate and Impact of Aluminum Sesquichlorohydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171100#environmental-fate-and-impact-of-aluminum-sesquichlorohydrate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)